

Derivatization of the amine group in 5-Bromo-4-fluoro-2-methoxyaniline

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Compound of Interest

Compound Name: 5-Bromo-4-fluoro-2-methoxyaniline

Cat. No.: B1524698

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An Application Guide to the Strategic Derivatization of the Amine Group in **5-Bromo-4-fluoro-2-methoxyaniline**

Authored by: A Senior Application Scientist

Introduction: The Strategic Value of 5-Bromo-4-fluoro-2-methoxyaniline

5-Bromo-4-fluoro-2-methoxyaniline is a highly functionalized aromatic building block of significant interest to researchers in medicinal chemistry and materials science. Its unique substitution pattern—featuring a nucleophilic amine, a versatile bromine atom for cross-coupling, and electron-modifying fluoro and methoxy groups—makes it a valuable precursor for complex molecular architectures.^{[1][2]} Derivatization of the primary amine group is often the critical first step in a synthetic sequence, serving multiple strategic purposes:

- **Modulation of Reactivity:** Converting the strongly activating amino group into a less activating amide or sulfonamide can prevent unwanted side reactions, such as over-bromination or oxidation, in subsequent steps.
- **Introduction of Key Pharmacophores:** The amine serves as a handle to introduce functionalities like amides and sulfonamides, which are prevalent in biologically active molecules and can participate in crucial hydrogen bonding interactions with protein targets.

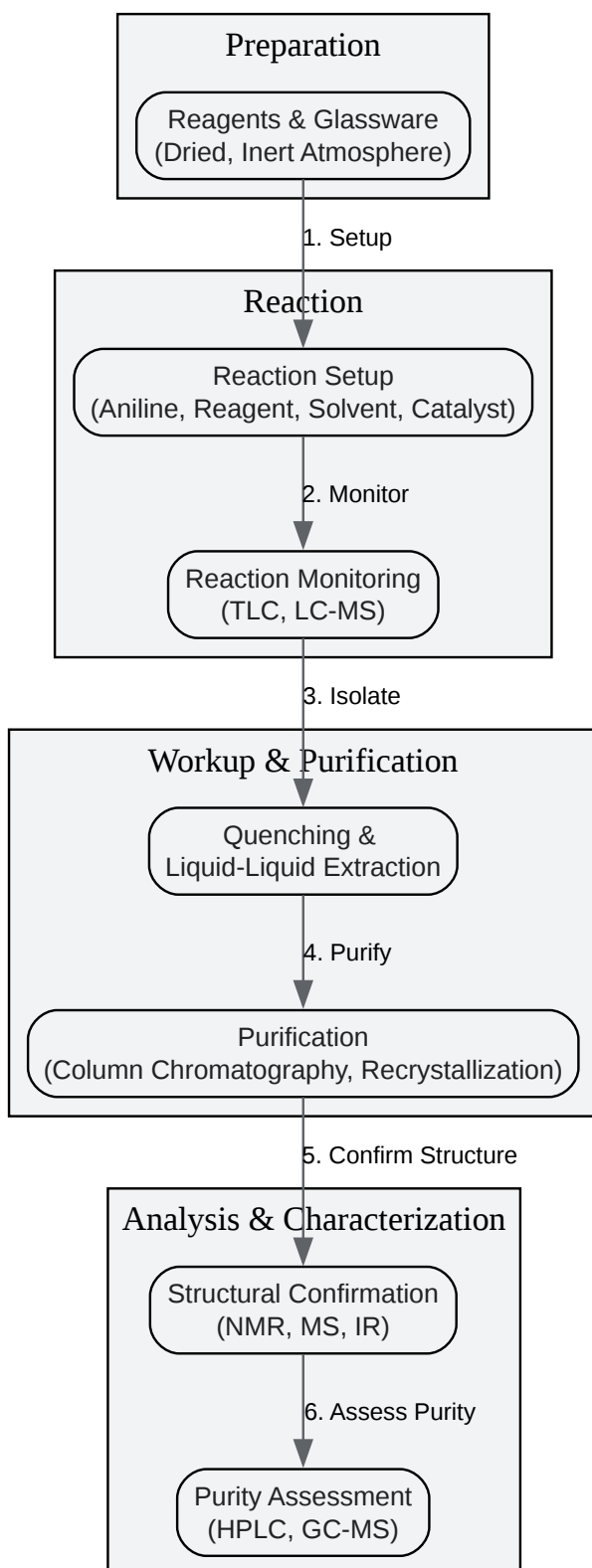
^[3]

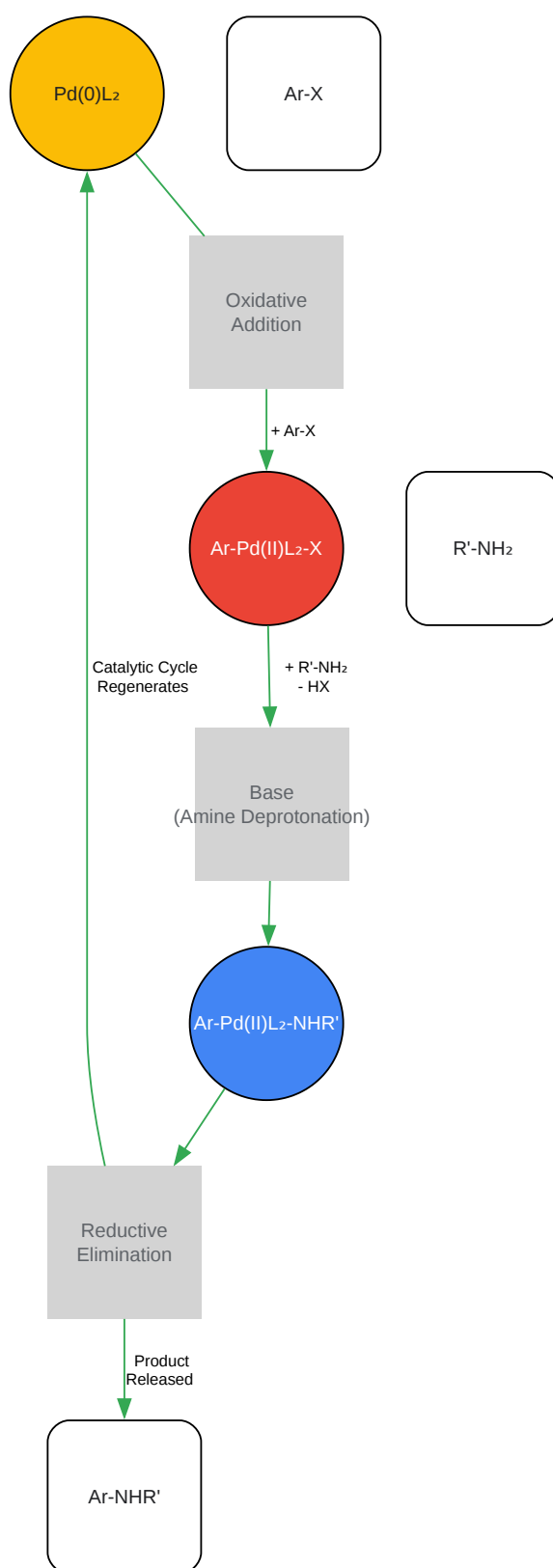
- Enabling Specific Coupling Chemistries: Transformation of the amine allows for the introduction of diverse substituents through N-alkylation and N-arylation, expanding the accessible chemical space for drug discovery programs.^[4]^[5]

This guide provides an in-depth exploration of several robust methods for derivatizing the amine group of **5-Bromo-4-fluoro-2-methoxyaniline**. We will move beyond simple procedural lists to explain the underlying principles and rationale for each experimental choice, empowering researchers to adapt and troubleshoot these protocols effectively.

Experimental and Analytical Workflow Overview

Successful synthesis and characterization follow a logical progression. The general workflow involves the core chemical transformation followed by rigorous purification and structural confirmation.





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